

An In-depth Technical Guide to 3-Bromo-4,5-dimethoxyphenol

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 3-Bromo-4,5-dimethoxyphenol

CAS No.: 93092-14-9

Cat. No.: B1268611

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Introduction: Unveiling a Versatile Brominated Phenolic Building Block

3-Bromo-4,5-dimethoxyphenol is a halogenated aromatic organic compound that holds significant potential for researchers, particularly those in the fields of medicinal chemistry and drug development. Its unique substitution pattern, featuring a bromine atom and two methoxy groups on a phenol scaffold, imparts a distinct set of electronic and steric properties. This guide provides a comprehensive overview of the fundamental properties, synthesis, and potential applications of this intriguing molecule, offering insights for its effective utilization in research and development. While this compound is a specific isomer, it is important to note that the nomenclature in chemical databases can sometimes be ambiguous. For the purpose of this guide, we will be focusing on the isomer correctly named 4-Bromo-3,5-dimethoxyphenol (CAS No. 121869-56-5), which is often colloquially and in some literature referred to with the bromine at the "3" position relative to the hydroxyl group, depending on the numbering priority of the substituents.^[1]

Physicochemical Properties: A Quantitative Overview

The physicochemical properties of a molecule are paramount in determining its behavior in chemical reactions and biological systems. While experimental data for **3-Bromo-4,5-dimethoxyphenol** is not extensively documented, we can rely on high-quality computed data to provide a solid foundation for its characterization.^[1]

Property	Value	Source
Molecular Formula	C ₈ H ₉ BrO ₃	PubChem ^[1]
Molecular Weight	233.06 g/mol	PubChem ^[1]
IUPAC Name	4-bromo-3,5-dimethoxyphenol	PubChem ^[1]
CAS Number	121869-56-5	PubChem ^[1]
XLogP3 (Computed)	1.2	PubChem ^[1]
Hydrogen Bond Donor Count	1	PubChem ^[1]
Hydrogen Bond Acceptor Count	3	PubChem ^[1]
Rotatable Bond Count	2	PubChem ^[1]
Exact Mass	231.97351 Da	PubChem ^[1]
Topological Polar Surface Area	38.7 Å ²	PubChem ^[1]

The computed XLogP3 value of 1.2 suggests that **3-Bromo-4,5-dimethoxyphenol** has a moderate degree of lipophilicity, which is a crucial parameter for drug candidates as it influences their absorption, distribution, metabolism, and excretion (ADME) profile. The presence of a hydroxyl group and three oxygen atoms provides hydrogen bonding capabilities, which can influence its solubility and interactions with biological targets.

Visualizing the Core Structure:

To better understand the spatial arrangement and functional groups of **3-Bromo-4,5-dimethoxyphenol**, a 2D structural diagram is presented below.

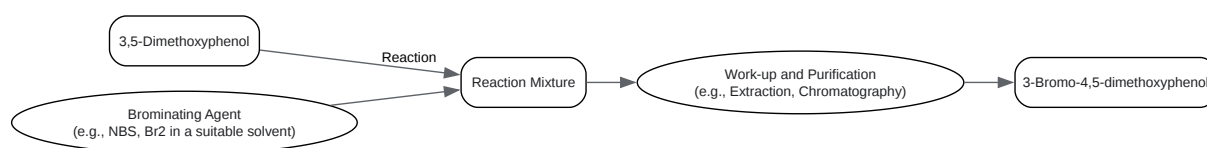
Figure 1: 2D Structure of 4-Bromo-3,5-dimethoxyphenol

Synthesis and Reactivity: A Proposed Pathway

A validated, step-by-step synthesis protocol for **3-Bromo-4,5-dimethoxyphenol** is not readily available in the published literature. However, based on fundamental principles of organic chemistry, a plausible and efficient synthesis can be designed starting from a commercially available precursor, 3,5-dimethoxyphenol. The key transformation is the regioselective bromination of the aromatic ring.

Proposed Synthesis Workflow:

The synthesis of **3-Bromo-4,5-dimethoxyphenol** can be envisioned as a direct electrophilic aromatic substitution reaction on 3,5-dimethoxyphenol. The two methoxy groups are ortho-, para-directing and strongly activating, while the hydroxyl group is also a powerful ortho-, para-director. This high degree of activation makes the aromatic ring highly susceptible to electrophilic attack. The position between the two methoxy groups (C4) is sterically accessible and electronically enriched, making it the most likely site for bromination.



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Figure 2: Proposed Synthesis Workflow for **3-Bromo-4,5-dimethoxyphenol**

Detailed Experimental Protocol (Proposed):

Disclaimer: This is a proposed protocol and should be optimized and validated in a laboratory setting.

- **Dissolution:** In a round-bottom flask equipped with a magnetic stirrer and under an inert atmosphere (e.g., nitrogen or argon), dissolve 1 equivalent of 3,5-dimethoxyphenol in a suitable anhydrous solvent. Dichloromethane or chloroform are good initial choices due to their inertness and ability to dissolve the starting material.
- **Cooling:** Cool the solution to 0 °C using an ice bath. This is crucial to control the exothermicity of the bromination reaction and to minimize the formation of poly-brominated byproducts.
- **Addition of Brominating Agent:** Slowly add a solution of 1.05 equivalents of a mild brominating agent, such as N-Bromosuccinimide (NBS), portion-wise or as a solution in the same solvent. The use of NBS is often preferred over elemental bromine for better selectivity and easier handling.
- **Reaction Monitoring:** Allow the reaction to stir at 0 °C and monitor its progress by thin-layer chromatography (TLC). The reaction is typically complete within a few hours.
- **Quenching:** Once the starting material is consumed, quench the reaction by adding a saturated aqueous solution of sodium thiosulfate to consume any remaining bromine.
- **Work-up:** Transfer the mixture to a separatory funnel and wash with water and brine. Dry the organic layer over anhydrous sodium sulfate or magnesium sulfate.
- **Purification:** Filter off the drying agent and concentrate the solution under reduced pressure. The crude product can then be purified by column chromatography on silica gel using a mixture of hexane and ethyl acetate as the eluent.

Reactivity Insights:

The reactivity of **3-Bromo-4,5-dimethoxyphenol** is dictated by its functional groups:

- **Phenolic Hydroxyl Group:** The hydroxyl group is acidic and can be deprotonated with a base to form a phenoxide, which is a potent nucleophile. It can also be a target for etherification or esterification reactions.
- **Aromatic Ring:** The electron-rich aromatic ring can undergo further electrophilic substitution, although the existing substituents will direct the regioselectivity. The bromine atom can

participate in cross-coupling reactions, such as Suzuki, Stille, or Heck couplings, making it a valuable handle for introducing molecular complexity.

- **Methoxy Groups:** The methoxy groups are generally stable but can be cleaved under harsh acidic conditions (e.g., with HBr or BBr₃).

Spectral Characterization: Predicted Signatures

While experimental spectra for **3-Bromo-4,5-dimethoxyphenol** are not readily available, we can predict the key features based on its structure and by comparison with related compounds.

¹H NMR (Proton Nuclear Magnetic Resonance):

- **Aromatic Protons:** Two singlets are expected in the aromatic region (typically δ 6.5-7.5 ppm), corresponding to the two protons on the benzene ring.
- **Methoxy Protons:** A singlet integrating to six protons will be present in the upfield region (typically δ 3.5-4.0 ppm), corresponding to the two methoxy groups.
- **Hydroxyl Proton:** A broad singlet for the phenolic hydroxyl proton, the chemical shift of which will be dependent on the solvent and concentration.

¹³C NMR (Carbon-13 Nuclear Magnetic Resonance):

- **Aromatic Carbons:** Six distinct signals are expected for the aromatic carbons. The carbons bearing the oxygen atoms will be the most downfield, followed by the carbon attached to the bromine.
- **Methoxy Carbons:** A signal around δ 55-60 ppm will correspond to the carbons of the two methoxy groups.

Mass Spectrometry (MS):

- The mass spectrum will show a characteristic isotopic pattern for the molecular ion due to the presence of bromine (⁷⁹Br and ⁸¹Br in approximately a 1:1 ratio). The molecular ion peaks would be expected at m/z 232 and 234.

Infrared (IR) Spectroscopy:

- O-H Stretch: A broad absorption band in the region of 3200-3600 cm^{-1} corresponding to the hydroxyl group.
- C-H Stretch (aromatic and aliphatic): Peaks around 3000-3100 cm^{-1} and 2850-3000 cm^{-1} , respectively.
- C=C Stretch (aromatic): Absorptions in the 1450-1600 cm^{-1} region.
- C-O Stretch: Strong bands in the 1000-1300 cm^{-1} region for the ether and phenol C-O bonds.
- C-Br Stretch: A weak absorption in the fingerprint region, typically below 700 cm^{-1} .

Potential Applications in Research and Drug Development

While specific applications of **3-Bromo-4,5-dimethoxyphenol** are not extensively reported, its structural motifs are present in a variety of biologically active molecules. This suggests its potential as a valuable intermediate and building block in medicinal chemistry.

- Intermediate for Bioactive Molecules: The presence of a bromine atom allows for the introduction of new functionalities through cross-coupling reactions. This makes it a versatile starting material for the synthesis of more complex molecules with potential therapeutic applications. For instance, related brominated dimethoxyphenyl compounds are key intermediates in the synthesis of drugs like Ivabradine, which is used to treat heart conditions.
- Scaffold for Anticancer Agents: Brominated phenols and polyphenols have been investigated for their potential anticancer properties.^[2] The introduction of a bromine atom can enhance the lipophilicity and metabolic stability of a compound, and in some cases, contribute to its binding affinity to biological targets.
- Tool Compound in Chemical Biology: As a well-defined small molecule, **3-Bromo-4,5-dimethoxyphenol** can be used as a tool compound in chemical biology to probe the structure-activity relationships of enzymes or receptors that interact with phenolic compounds.

Safety and Handling: A Prudent Approach

Based on the GHS hazard information available for 4-Bromo-3,5-dimethoxyphenol, the following safety precautions are essential.[\[1\]](#)

Hazard Statements:

- H302: Harmful if swallowed.[\[1\]](#)
- H315: Causes skin irritation.[\[1\]](#)
- H319: Causes serious eye irritation.[\[1\]](#)
- H335: May cause respiratory irritation.[\[1\]](#)

Precautionary Measures:

- Personal Protective Equipment (PPE): Always wear appropriate PPE, including chemical-resistant gloves, safety goggles, and a lab coat.
- Ventilation: Handle the compound in a well-ventilated area, preferably in a fume hood, to avoid inhalation of dust or vapors.
- Handling: Avoid direct contact with skin and eyes. In case of contact, immediately flush the affected area with copious amounts of water.
- Storage: Store in a tightly sealed container in a cool, dry, and well-ventilated place, away from incompatible materials such as strong oxidizing agents.

First Aid:

- Ingestion: If swallowed, seek immediate medical attention.
- Skin Contact: Remove contaminated clothing and wash the affected area with soap and water.
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, lifting the upper and lower eyelids occasionally.

- Inhalation: Move the person to fresh air. If breathing is difficult, administer oxygen.

Conclusion: A Promising Yet Underexplored Molecule

3-Bromo-4,5-dimethoxyphenol represents a molecule with considerable untapped potential. Its combination of a reactive bromine handle, electron-rich aromatic ring, and hydrogen-bonding capabilities makes it an attractive building block for the synthesis of novel compounds with diverse applications, particularly in medicinal chemistry. While a comprehensive experimental dataset for this specific isomer is yet to be established in the public domain, the information presented in this guide, based on high-quality computed data and established chemical principles, provides a robust starting point for any researcher interested in exploring its chemistry and potential applications. Further experimental investigation into its synthesis, reactivity, and biological activity is warranted and will undoubtedly unveil new opportunities for this versatile brominated phenol.

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- To cite this document: BenchChem. [An In-depth Technical Guide to 3-Bromo-4,5-dimethoxyphenol]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1268611/docs#an-in-depth-technical-guide-to-3-bromo-4-5-dimethoxyphenol>]

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